

# Introduction: Navigating the Landscape of Iodination Chemistry

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## Compound of Interest

Compound Name: *Tert-butyl hypoiodite*

CAS No.: 917-97-5

Cat. No.: B3058774

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For researchers, scientists, and professionals in drug development, the introduction of an iodine atom into a molecular scaffold is a critical step. Aryl and alkyl iodides are highly versatile synthetic intermediates, prized for their reactivity in cross-coupling reactions, formation of  $\lambda^3$ -iodanes, and lithium-halogen exchange. However, the process of iodination is often more challenging than its chlorination or bromination counterparts due to the lower electrophilicity of molecular iodine and the instability of many iodinating agents.

This guide provides a comprehensive comparison of **tert-butyl hypoiodite** (t-BuOI), a potent and highly reactive iodinating agent, against more conventional reagents such as molecular iodine ( $I_2$ ), N-iodosuccinimide (NIS), and iodine monochloride (ICl). While not commercially available as an isolated compound, t-BuOI is generated in situ and offers unique reactivity profiles that make it an indispensable tool for specific, often difficult, transformations. We will delve into its performance across various applications, supported by experimental data and mechanistic insights, to provide a clear framework for reagent selection in your synthetic endeavors.

# The Profile of a Transient Reagent: Understanding tert-Butyl Hypoiodite

**tert-Butyl hypoiodite** is a monovalent iodine reagent where the iodine atom is in a +1 oxidation state. Its high reactivity and instability necessitate its preparation immediately before use within the reaction mixture.

## In Situ Generation: Two Primary Pathways

The reactive species referred to as t-BuOI is typically generated via one of two common methods. It is crucial to recognize that different preparative routes can yield species with varying compositions and reactivities.

- **Reaction of a Base with Molecular Iodine:** The most frequent method involves the reaction of a strong base, such as potassium tert-butoxide (t-BuOK) or sodium tert-butoxide (NaOt-Bu), with molecular iodine ( $I_2$ ). This reaction is typically performed under strict anhydrous conditions in a solvent like tetrahydrofuran (THF), which offers excellent solubility for the reagents.
- **Reaction of tert-Butyl Hypochlorite with a Metal Iodide:** An alternative route involves the reaction of tert-butyl hypochlorite (t-BuOCl) with a
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